

spectroscopic data for substituted indole-3-carboxaldehydes

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Compound of Interest

Compound Name: 4-Fluoro-6-methoxy-indole-3-carboxyaldehyde

CAS No.: 1227573-88-7

Cat. No.: B1446556

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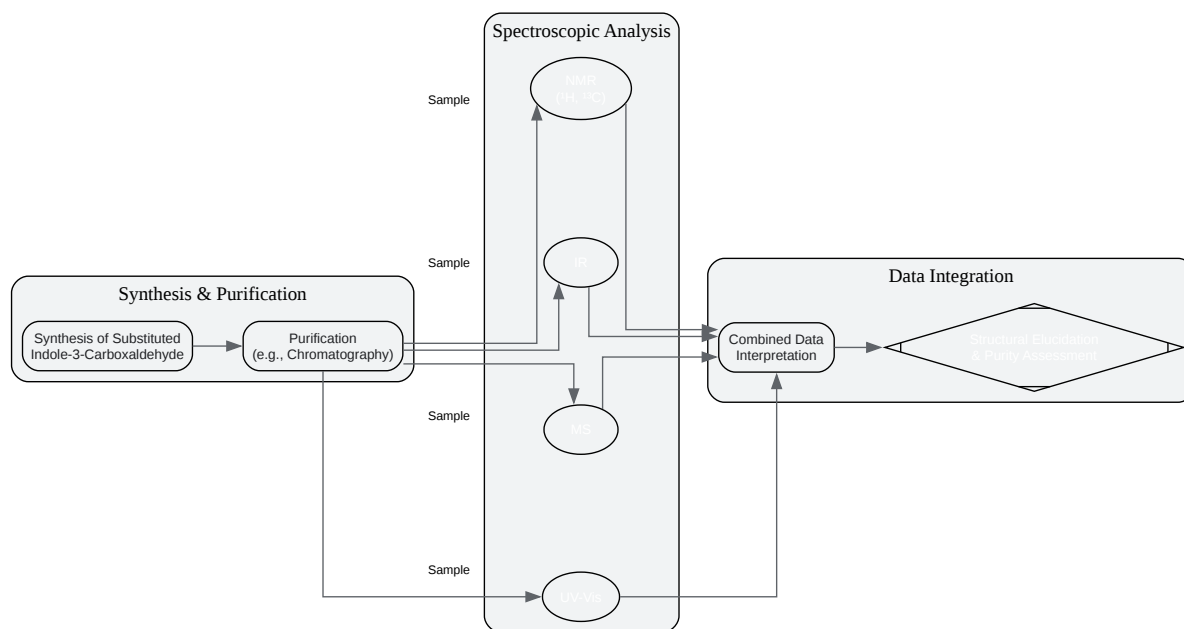
An In-depth Technical Guide to the Spectroscopic Data of Substituted Indole-3-Carboxaldehydes

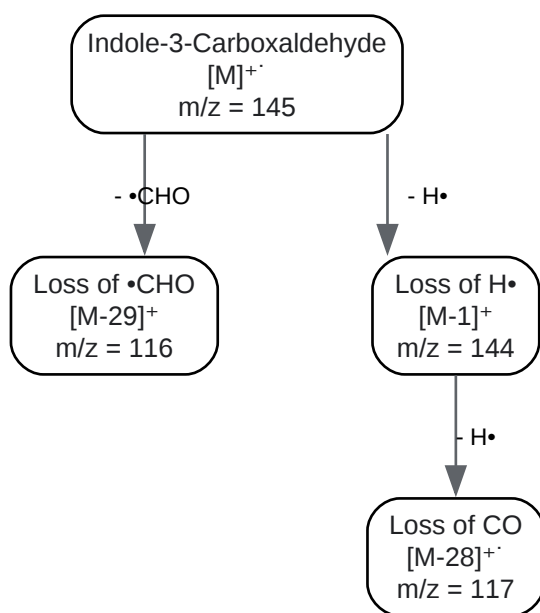
This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of the core spectroscopic techniques used to characterize substituted indole-3-carboxaldehydes. This class of molecules serves as a vital scaffold in medicinal chemistry and a versatile intermediate in organic synthesis. Accurate structural elucidation and purity assessment are paramount, and a thorough understanding of their spectroscopic signatures is essential for advancing research and development.

This document moves beyond a simple recitation of data, offering insights into the causal relationships between molecular structure and spectral output. It is designed to be a field-ready reference for interpreting spectra and designing analytical workflows.

The Central Role of Spectroscopy in Indole Chemistry

Indole-3-carboxaldehydes are foundational building blocks for a vast array of biologically active compounds. Their synthesis, often achieved through methods like the Vilsmeier-Haack reaction, requires rigorous characterization to confirm the desired structure and rule out isomeric impurities.^{[1][2]} Spectroscopic techniques provide a non-destructive and highly informative means to probe the molecular framework, confirm the presence of key functional groups, and deduce the substitution patterns on the indole ring. The combination of Nuclear Magnetic Resonance (NMR), Infrared (IR), Mass Spectrometry (MS), and UV-Visible (UV-Vis) spectroscopy forms a self-validating system for unambiguous structural assignment.





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Caption: Common EI-MS fragmentation pathways for the parent compound.

Table 4: Key Mass Spectrometry Data for Unsubstituted Indole-3-Carboxaldehyde ($\text{C}_9\text{H}_7\text{NO}$)

Parameter	Value	Technique	Reference
Molecular Weight	145.16 g/mol	-	[3]
$[M+H]^+$	146.062	ESI-QTOF	[4][3]
$[M-H]^-$	144.045	ESI-QTOF	[5]
M^+	145	EI	[6]
Key Fragment (EI)	116 (M-29)	EI	[6]

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic structure of the molecule. The indole ring is a strong chromophore, and its conjugation with the aldehyde group leads to characteristic absorption bands.

- **Causality Behind Absorption:** The spectrum is dominated by $\pi \rightarrow \pi^*$ transitions within the conjugated indole system. The attachment of the carbonyl group at the C3 position extends this conjugation, causing a bathochromic (red) shift of the absorption maxima compared to unsubstituted indole. The exact position of the λ_{max} is sensitive to both the solvent polarity and the electronic nature of any substituents on the indole ring.

Table 5: UV-Vis Absorption Data for Indole-3-Carboxaldehyde

Solvent	λ_{max} (nm)	Reference
Not Specified	~296	[7]
Methanol/Ethanol	240 - 300 (range)	[1][8]

Experimental Protocols: A Self-Validating System

Adherence to standardized protocols is critical for obtaining high-quality, reproducible data.

Protocol 1: NMR Sample Preparation and Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of the purified, dry substituted indole-3-carboxaldehyde in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean vial. [1][4]2. **Internal Standard:** Ensure the solvent contains an internal standard, typically tetramethylsilane (TMS, 0.0 ppm).
- **Transfer:** Filter the solution into a 5 mm NMR tube to a height of ~4-5 cm.
- **Acquisition:** Place the tube in the NMR spectrometer. Acquire ^1H and ^{13}C spectra using standard acquisition parameters. For ^{13}C , a sufficient number of scans must be acquired to achieve an adequate signal-to-noise ratio.
- **Processing:** Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum by setting the TMS peak to 0.0 ppm.

Protocol 2: IR Spectroscopy (ATR Method)

- **Background Scan:** Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Record a background spectrum of the empty crystal.
- **Sample Application:** Place a small amount of the solid, dry sample directly onto the ATR crystal.
- **Apply Pressure:** Use the pressure clamp to ensure firm contact between the sample and the crystal.
- **Data Acquisition:** Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Protocol 3: Mass Spectrometry (LC-MS/ESI Method)

- **Sample Preparation:** Prepare a dilute solution of the sample ($\sim 1\text{-}10\text{ }\mu\text{g/mL}$) in a suitable solvent compatible with reverse-phase chromatography (e.g., methanol or acetonitrile/water mixture).
- **Chromatography:** Inject the sample onto an LC system (e.g., using a C18 column) to separate the compound of interest from any impurities.
- **Ionization:** The eluent from the LC is directed into the ESI source of the mass spectrometer. Set the instrument to either positive or negative ion mode to detect $[\text{M}+\text{H}]^+$ or $[\text{M}-\text{H}]^-$, respectively.
- **Data Acquisition:** Acquire mass spectra across a relevant m/z range. For high-resolution mass spectrometry (HRMS), use a TOF or Orbitrap analyzer to obtain an accurate mass measurement, which can be used to confirm the elemental formula.

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